

An In-depth Technical Guide to the IUPAC Nomenclature of Substituted Thiophene Compounds

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 1-(4-Thiophen-2-ylphenyl)methanamine

Cat. No.: B1305867

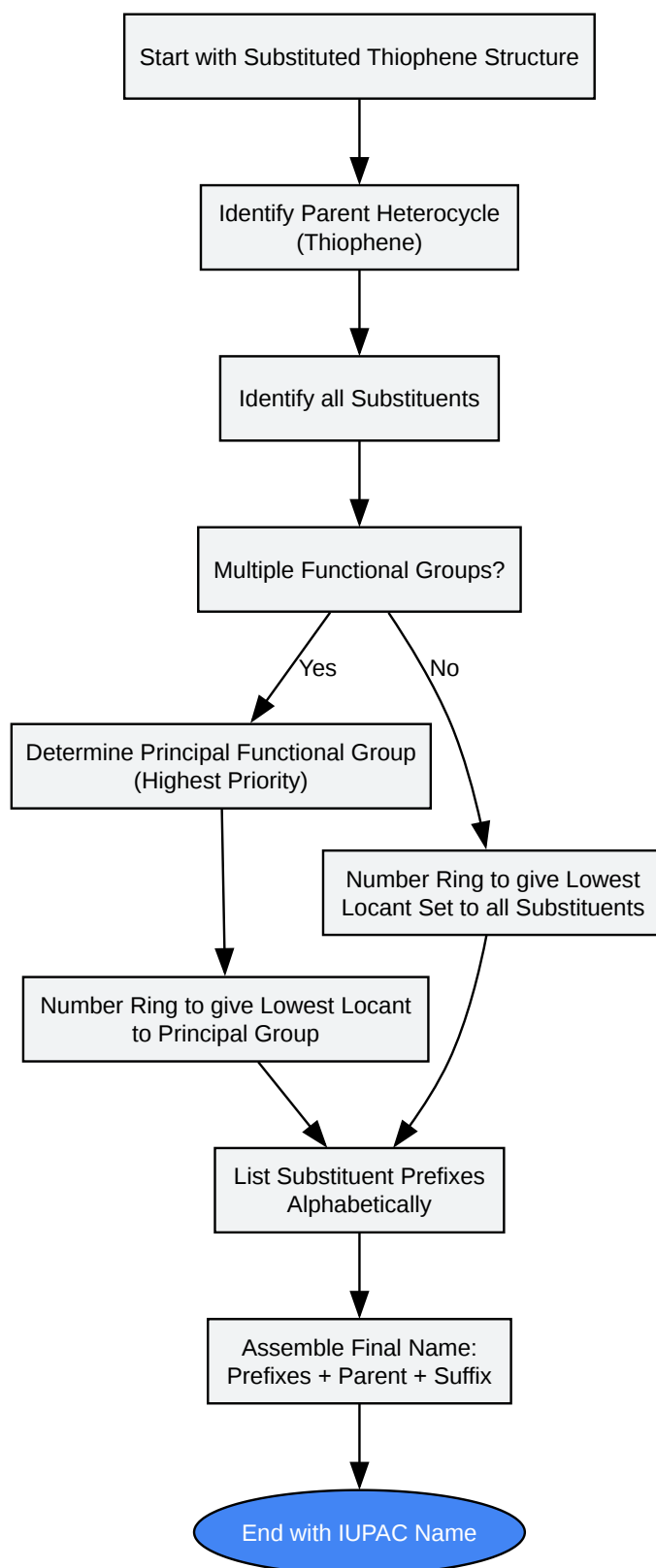
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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the International Union of Pure and Applied Chemistry (IUPAC) nomenclature for substituted thiophene compounds. Thiophene and its derivatives are crucial building blocks in medicinal chemistry and materials science, making a thorough understanding of their nomenclature essential for clear communication and documentation in research and development.^{[1][2][3][4]} This document outlines the fundamental principles of thiophene nomenclature, from the basic numbering of the ring to the complex rules governing polysubstituted and fused-ring systems.

The Thiophene Ring: Structure and Numbering

Thiophene is a five-membered aromatic heterocycle containing a sulfur atom.^[1] The IUPAC-preferred numbering of the thiophene ring begins at the sulfur atom, which is assigned position 1. The carbon atoms are then numbered sequentially to 5, moving around the ring.



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- To cite this document: BenchChem. [An In-depth Technical Guide to the IUPAC Nomenclature of Substituted Thiophene Compounds]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1305867#iupac-nomenclature-for-substituted-thiophene-compounds]

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